

# Proper Disposal Procedures for Diethenyl Ethanedioate and Diethyl Ethanedioate

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## Compound of Interest

Compound Name: Diethenyl ethanedioate

Cat. No.: B15483222

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A Note on Chemical Identity: The query for "**diethenyl ethanedioate**" has been interpreted to potentially refer to the more common laboratory chemical, "diethyl ethanedioate," due to the similarity in their names and the scarcity of safety and disposal information for the former.

"**Diethenyl ethanedioate**" (CAS No. 13416-89-2) and "diethyl ethanedioate" (CAS No. 95-92-1) are distinct chemical compounds. This document provides detailed disposal procedures for diethyl ethanedioate and offers general guidance for the disposal of **diethenyl ethanedioate** based on the principles of handling reactive organic esters, in the absence of specific data.

## Disposal of Diethenyl Ethanedioate

There is a lack of specific safety data sheets (SDS) and established disposal protocols for **diethenyl ethanedioate**. As a reactive organic ester, its disposal should be approached with caution, adhering to general best practices for hazardous chemical waste.

### General Disposal Guidance:

- **Do Not Dispose Down the Drain:** Organic esters should not be disposed of in the sanitary sewer system.
- **Consult Your Institution's EHS Office:** The primary point of contact for chemical disposal is your institution's Environmental Health and Safety (EHS) office. They can provide specific guidance based on local regulations and facility capabilities.

- **Waste Collection:** Collect waste **diethenyl ethanedioate** in a dedicated, properly labeled, and sealed container. The container should be compatible with organic esters.
- **Professional Disposal:** Arrange for the disposal of the waste through a licensed hazardous waste disposal company.

## Detailed Disposal Procedures for Diethyl Ethanedioate

Diethyl ethanedioate, also known as diethyl oxalate, is a combustible and moisture-sensitive liquid that is harmful if swallowed or in contact with skin and causes serious eye damage.<sup>[1]</sup> Proper disposal is crucial to ensure laboratory safety and environmental protection.

### Quantitative Data for Diethyl Ethanedioate

Property	Value
CAS Number	95-92-1
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O <sub>4</sub>
Molecular Weight	146.14 g/mol
Appearance	Colorless liquid
Boiling Point	185 °C
Melting Point	-41 °C
Flash Point	76 °C
Density	1.076 g/mL at 25 °C

## Experimental Protocol for Neutralization of Small Quantities of Diethyl Ethanedioate

For small quantities of diethyl ethanedioate waste, chemical neutralization through hydrolysis can be performed to convert it to less harmful products (oxalic acid and ethanol) before disposal. This procedure should be carried out in a chemical fume hood with appropriate personal protective equipment (PPE).

#### Materials:

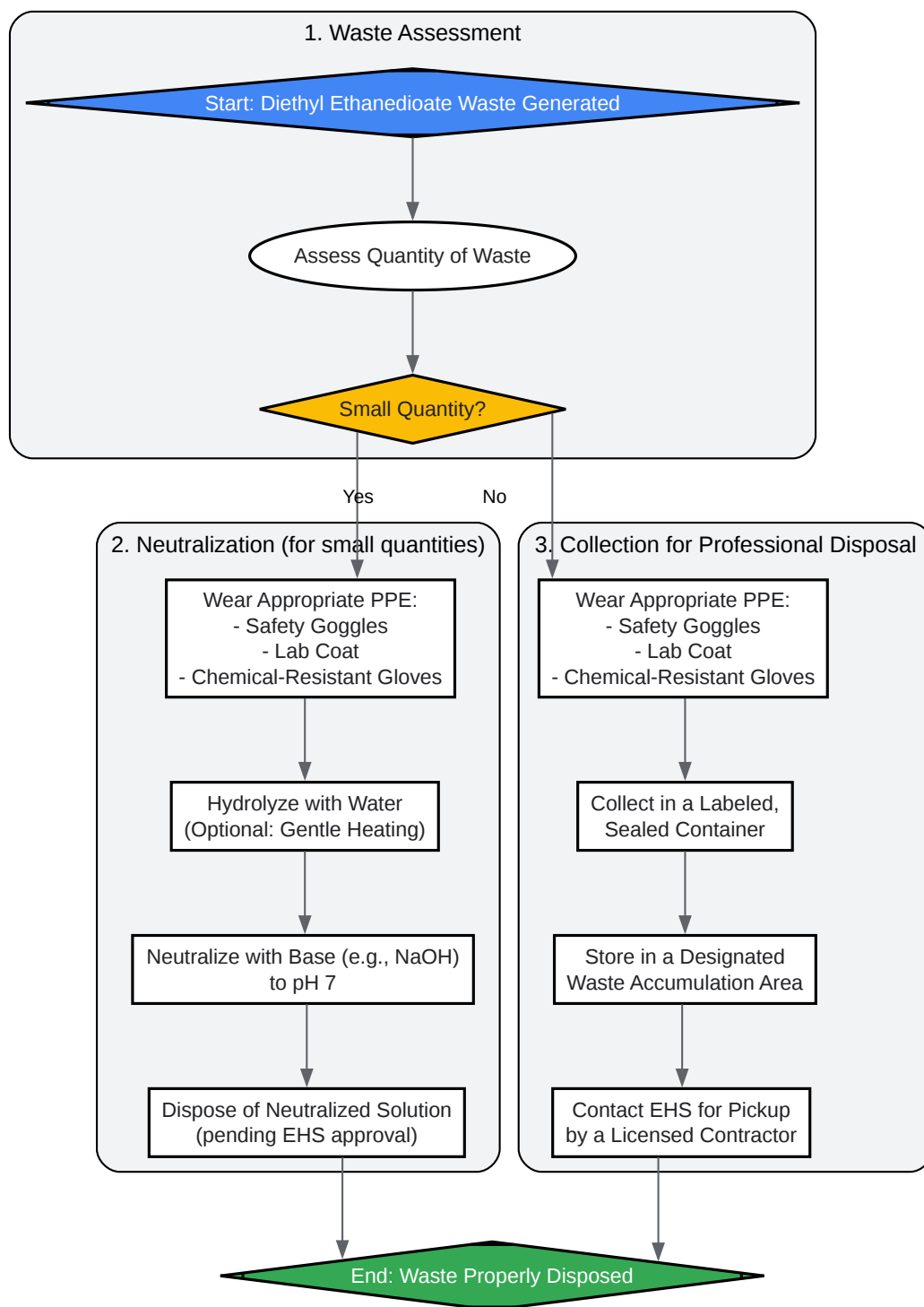
- Diethyl ethanedioate waste
- Water
- Sodium hydroxide (NaOH) solution (e.g., 1 M)
- pH indicator paper or a pH meter
- Stir plate and stir bar
- Beaker or flask of appropriate size
- Heating mantle (optional, for accelerating the reaction)

#### Procedure:

- Dilution: In a chemical fume hood, carefully dilute the diethyl ethanedioate waste with water. A suggested ratio is to add the ester to at least 10 volumes of water.
- Hydrolysis: Stir the mixture vigorously. The hydrolysis of diethyl oxalate will occur, forming oxalic acid and ethanol. This process can be accelerated by gentle heating (e.g., to 65-80°C).
- Neutralization: Slowly add a 1 M sodium hydroxide solution to the mixture while continuing to stir.
- Monitor pH: Periodically check the pH of the solution using pH paper or a pH meter. Continue adding the sodium hydroxide solution until the pH is neutral (pH 7).
- Disposal of Neutralized Solution: Once neutralized, the resulting solution of sodium oxalate and ethanol can typically be disposed of down the drain with copious amounts of water, in accordance with local regulations. Always confirm this with your institution's EHS office before proceeding.
- Decontamination: Thoroughly clean all glassware and equipment used in the procedure.

## Disposal Workflow for Diethyl Ethanedioate

The following diagram outlines the logical workflow for the proper disposal of diethyl ethanedioate.



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## References

- 1. researchgate.net [researchgate.net]
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